4-Chloro-2-cyclopropyl-6-methoxypyrimidine certificate of analysis (CoA)

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Compound of Interest

Compound Name:	*4-Chloro-2-cyclopropyl-6-methoxypyrimidine*
CAS No.:	*1521920-36-4*
Cat. No.:	*B2569237*

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An Application Scientist's Guide to the Certificate of Analysis for **4-Chloro-2-cyclopropyl-6-methoxypyrimidine**: Ensuring Quality for Drug Discovery

For researchers and drug development professionals, the starting materials are the foundation of every experiment. The integrity of a synthetic building block like **4-Chloro-2-cyclopropyl-6-methoxypyrimidine**, a versatile intermediate in medicinal chemistry, dictates the success, reproducibility, and safety of subsequent research. The Certificate of Analysis (CoA) is the primary document that attests to a material's quality, yet it is often glanced over. This guide provides an in-depth analysis of a typical CoA for this compound, explains the causality behind the analytical choices, and compares hypothetical batches to illustrate the critical importance of careful data interpretation.

The Critical Role of the Certificate of Analysis (CoA)

A CoA is more than a simple declaration of purity; it is a detailed report card of a specific batch of a chemical. It provides quantitative data on a compound's identity, purity, and the presence of impurities. For a molecule like **4-Chloro-2-cyclopropyl-6-methoxypyrimidine**, which may

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be used in multi-step syntheses for creating novel therapeutic agents, understanding its quality attributes is paramount. An unidentified impurity could lead to unexpected side reactions, lower yields, or the generation of a completely different final molecule, wasting valuable time and resources.

Deconstructing a Typical CoA for **4-Chloro-2-cyclopropyl-6-methoxypyrimidine**

Below is a model Certificate of Analysis for a high-quality batch of **4-Chloro-2-cyclopropyl-6-methoxypyrimidine**. We will dissect each component to understand its significance.

Table 1: Model Certificate of Analysis - **4-Chloro-2-cyclopropyl-6-methoxypyrimidine**

Parameter	Specification	Result	Method
Appearance	White to Off-White Solid	Off-White Solid	Visual Inspection
Identity	Conforms to structure	Conforms	^{1}H NMR, ^{13}C NMR, MS
Purity (HPLC)	≥ 98.0%	99.2%	HPLC (UV 254 nm)
Mass Spectrum (MS)	Conforms to theoretical m/z $[M+H]^+$	185.0687	ESI-MS
Residual Solvents	≤ 5000 ppm (DCM), ≤ 880 ppm (EtOAc)	DCM: 150 ppm, EtOAc: < 50 ppm	Headspace GC-MS
Water Content	≤ 0.5%	0.12%	Karl Fischer Titration
Elemental Analysis	C: 58.55%, H: 5.46%, N: 15.17% (±0.4%)	C: 58.41%, H: 5.52%, N: 15.11%	Combustion Analysis

Expert Analysis of CoA Parameters:

- Identity (^{1}H NMR, ^{13}C NMR, MS): This is the most crucial section. It confirms that the material is, in fact, **4-Chloro-2-cyclopropyl-6-methoxypyrimidine**.

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- Why these methods? Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the chemical structure, including the number and connectivity of protons (^{1}H) and carbons (^{13}C). It can quickly reveal if the cyclopropyl, methoxy, and pyrimidine moieties are present and correctly arranged. Mass Spectrometry (MS) confirms the molecular weight of the compound, providing an orthogonal check on its identity.[1]

- Trustworthiness: A combination of NMR and MS provides a self-validating system. While MS confirms the mass, NMR confirms the specific isomeric structure.

- Purity (HPLC): High-Performance Liquid Chromatography (HPLC) is the gold standard for determining the purity of non-volatile organic compounds.

  - Why HPLC? It separates the main compound from any impurities. The area under the peak for the main compound, relative to the total area of all peaks, gives a quantitative measure of purity. A specification of ≥ 98.0% is common for synthetic intermediates, ensuring that the contribution of impurities to subsequent reactions is minimal.

- Residual Solvents (Headspace GC-MS): Solvents used in the final purification steps can remain trapped in the solid material.

  - Why GC-MS? Gas Chromatography (GC) is excellent for separating volatile compounds like solvents. Coupling it with MS allows for their unambiguous identification. Certain solvents can interfere with or be detrimental to subsequent reactions (e.g., protic solvents in an anhydrous reaction). This analysis is critical for planning downstream chemistry.

- Water Content (Karl Fischer Titration): This method is specific and accurate for quantifying water content.

  - Causality: The presence of water can be highly problematic in many organometallic reactions or reactions involving water-sensitive reagents (e.g., Grignard reagents, organolithiums). Knowing the precise water content allows the researcher to take corrective measures, such as drying the material further or adjusting reagent stoichiometry.

- Elemental Analysis: This technique determines the percentage composition of carbon, hydrogen, and nitrogen in the sample.

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- Authoritative Grounding: The results are compared against the theoretical values calculated from the molecular formula ($C_8H_9ClN_2O$). A close match (typically within ±0.4%) provides strong evidence for the compound's identity and purity, corroborating the findings from other methods.[2]

Comparison Guide: High-Quality vs. Sub-Standard Batches

Not all suppliers or batches provide the same quality. The following table compares our high-quality batch with two hypothetical, but realistic, alternative batches to illustrate the potential pitfalls.

Table 2: Comparative Analysis of Three Hypothetical Batches

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Parameter	Batch A (High Quality)	Batch B (Borderline)	Batch C (Unacceptable)	Implication for Researchers
Purity (HPLC)	99.2%	97.5% (Specification: ≥98.0%)	95.1% with an unidentified peak at 3.2%	Batch B is out of spec and may introduce minor side products. Batch C is unusable and could lead to failed reactions.
Identity (^{1}H NMR)	Clean, sharp peaks	Conforms, but with small, broad peaks in the baseline (~1-2%)	Significant unassigned peaks, suggesting a major impurity or wrong structure.	The impurities in Batch B might be residual solvent or a minor structural analog. Batch C is not the correct compound.
Residual Solvents	DCM: 150 ppm	Dichloromethane (DCM): 6500 ppm (Specification: ≤5000 ppm)	Contains 2% Tetrahydrofuran (THF), an unlisted solvent.	High DCM in Batch B could affect reaction kinetics. The THF in Batch C could be reactive in certain chemistries.
Appearance	Off-White Solid	Yellowish Solid	Brown, oily solid	Color change in B and C suggests degradation or significant impurities that could chelate metals or act as catalysts.

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Experimental Workflows & Protocols

To ensure trustworthiness, a laboratory should have procedures to verify critical CoA parameters. Below are streamlined protocols for in-house verification.

Workflow for Incoming Reagent Qualification

The following diagram illustrates a logical workflow for qualifying a new batch of a critical reagent like **4-Chloro-2-cyclopropyl-6-methoxypyrimidine**.

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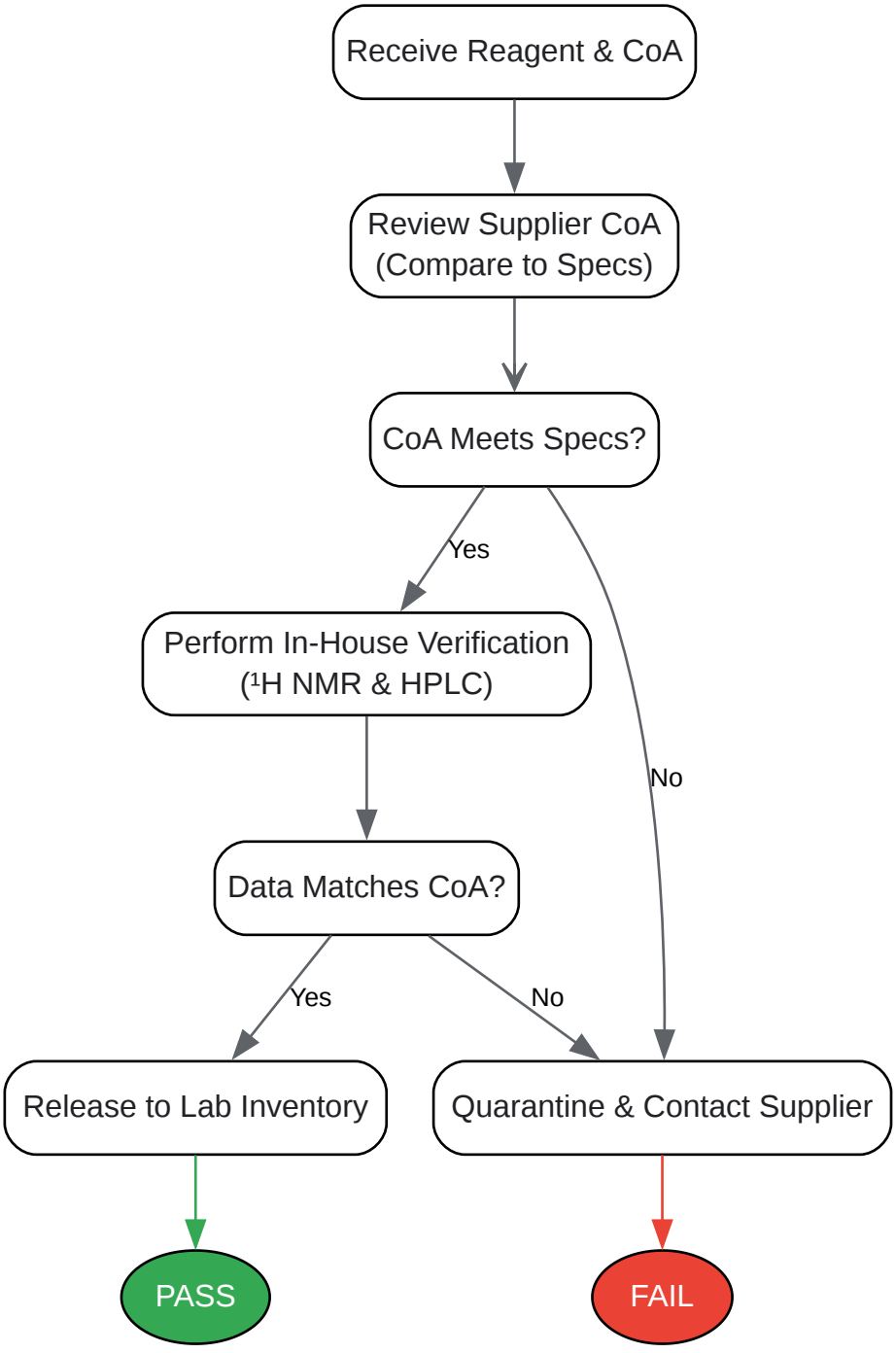

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Caption: Workflow for qualifying incoming chemical reagents.

Protocol 1: Purity Verification by HPLC

This protocol is designed to confirm the purity value reported on the CoA.

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- Preparation of Mobile Phase:
  - Prepare Mobile Phase A: 0.1% Formic Acid in Water.
  - Prepare Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Rationale: A buffered aqueous/organic mobile phase is standard for reversed-phase chromatography of small molecules, ensuring good peak shape.
- Sample Preparation:
  - Accurately weigh ~1 mg of **4-Chloro-2-cyclopropyl-6-methoxypyrimidine**.
  - Dissolve in 1 mL of Acetonitrile to make a 1 mg/mL stock solution.
  - Rationale: Acetonitrile is a strong solvent that is compatible with the mobile phase.
- HPLC Conditions:
  - Column: C18, 2.1 x 50 mm, 1.8 µm
  - Flow Rate: 0.4 mL/min
  - Injection Volume: 2 µL
  - Detection: UV at 254 nm
  - Gradient: Start at 30% B, hold for 1 min, ramp to 95% B over 5 min, hold for 2 min.
  - Rationale: A gradient method is used to ensure that any impurities, which may have different polarities, are eluted from the column and detected.
- System Suitability:
  - Perform five replicate injections of the sample.
  - The relative standard deviation (RSD) of the main peak area should be < 2.0%.

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- Rationale: This confirms that the HPLC system is performing consistently and the results are reliable.

- Data Analysis:
  - Integrate all peaks in the chromatogram.
  - Calculate purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100.

Protocol 2: Identity Confirmation by ^{1}H NMR

This protocol provides a quick and definitive confirmation of the chemical structure.

- Sample Preparation:
  - Dissolve 5-10 mg of the compound in ~0.7 mL of Deuterated Chloroform ($CDCl_3$).
  - Rationale: $CDCl_3$ is a standard, non-protic solvent for NMR that dissolves a wide range of organic compounds.
- Instrument Setup:
  - Acquire data on a 400 MHz (or higher) NMR spectrometer.
  - Rationale: Higher field strength provides better signal dispersion and resolution, making interpretation easier.
- Data Acquisition:
  - Acquire a standard proton spectrum with 16 scans.
  - Reference the spectrum to the residual $CHCl_3$ peak at 7.26 ppm.
- Data Analysis:
  - Compare the acquired spectrum to a reference spectrum or predict the spectrum based on the known structure.

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- Expected Peaks:
  - Singlet around 6.5 ppm (1H, pyrimidine CH)
  - Singlet around 4.0 ppm (3H, OCH_3)
  - Multiplet around 2.0 ppm (1H, cyclopropyl CH)
  - Multiplets around 1.0-1.2 ppm (4H, cyclopropyl CH_2)
- Check for the absence of significant unassigned peaks.

Decision-Making Based on Verification Data

The results from in-house testing empower the researcher to make an informed decision, as illustrated below.

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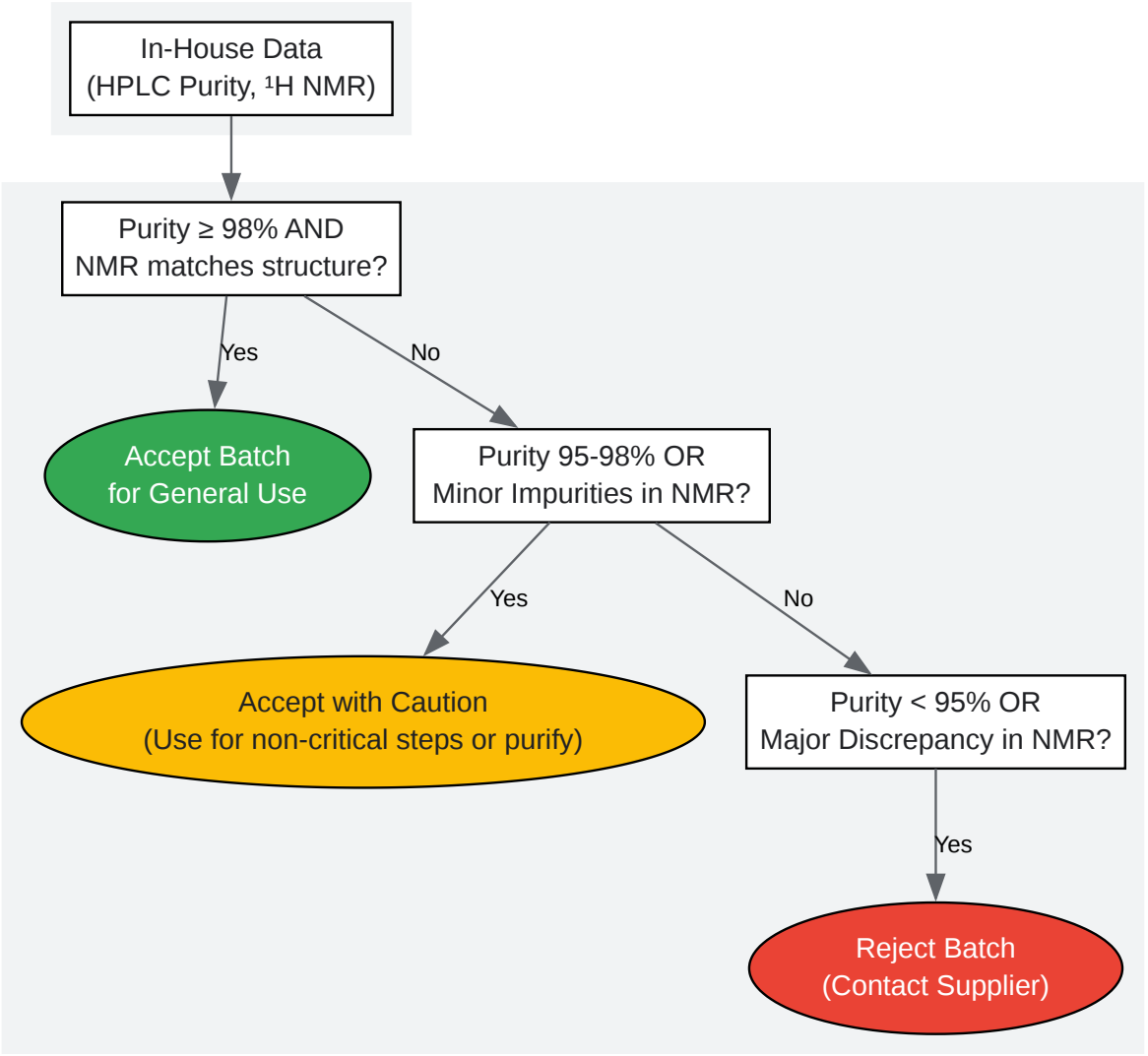

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Caption: Decision tree for accepting or rejecting a chemical batch.

Conclusion

The Certificate of Analysis is an indispensable tool for any scientist working in drug discovery and development. For a key building block like **4-Chloro-2-cyclopropyl-6-methoxypyrimidine**, a thorough evaluation of the CoA is the first line of defense against experimental failure. By understanding the analytical techniques employed, interpreting the

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data critically, and performing targeted in-house verification, researchers can ensure the quality and integrity of their starting materials, paving the way for reliable and reproducible scientific outcomes.

References

- Muregi, F. M., et al. (2021). New Pyrimidine and Pyridine Derivatives as Multitarget Cholinesterase Inhibitors: Design, Synthesis, and In Vitro and In Cellulo Evaluation. PMC. Available at: [Link]
- ResearchGate. (2021). Synthesis, Characterization and Antimicrobial activity of Pyrimidine based derivatives. Available at: [Link]
- El-Malah, A. A., et al. (2022). Synthesis and Molecular Docking Study of Novel Pyrimidine Derivatives against COVID-19. Molecules. Available at: [Link]
- Kalogirou, A. S., et al. (2021). Novel Pyrimidine Derivatives as Antioxidant and Anticancer Agents: Design, Synthesis and Molecular Modeling Studies. PMC. Available at: [Link]
- Kotaiah, S., et al. (2014). Synthesis of 4-chloro-2-(3,5-dimethyl-1h-pyrazol-1-yl)-6-methylpyrimidine. Hetero Letters. Available at: [Link]
- J&K Scientific.4-Chloro-2-cyclopropyl-6-methylpyrimidine. Available at: [Link]
- Abdelgawad, M. A., et al. (2021). Pyrimidines-Based Heterocyclic Compounds: Synthesis, Cytoxicity Evaluation and Molecular Docking. MDPI. Available at: [Link]
- Kalogirou, A. S., & Koutentis, P. A. (2019). 4-Chloro-6-ethoxy-2-(methylthio)pyrimidine. MDPI. Available at: [Link]
- PubChem.4-Chloro-2-methoxypyrimidine. Available at: [Link]
- ResearchGate.Synthesis of 4-chloro-6-ethoxy-2-(methylthio)pyrimidine (5) and.... Available at: [Link]
- Trulieve.Certificate of Analysis. Available at: [Link]
- PubChemLite.4-chloro-2-cyclopropyl-6-methylpyrimidine (C8H9ClN2). Available at: [Link]

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- Thanigaimani, K., et al. (2012). 4-Chloro-6-methoxypyrimidin-2-amine. ResearchGate. Available at: [Link]
- Kalogirou, A. S., et al. (2020). Synthesis of 4,5,6-trichloropyrimidine-2-carbonitrile from 4,6-dichloro-2-(methylthio)pyrimidine. Arkivoc. Available at: [Link]
- US EPA.4-Methoxy-2-(methoxymethyl)-6-methylpyrimidine Properties. Available at: [Link]
- ATSDR.Analytical Methods. Available at: [Link]
- Sudar, M., et al. (2023). Review of Characteristics and Analytical Methods for Determination of Thiabendazole. MDPI. Available at: [Link]
- MySkinRecipes.4-chloro-2-methoxy-6-methylpyrimidine. Available at: [Link]

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